

Application Note: NMR Characterization of 1-(3-Chlorophenyl)-2-hydroxypropan-1-one

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)-2-hydroxypropan-1-one

Cat. No.: B195634

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the Nuclear Magnetic Resonance (NMR) characterization of **1-(3-Chlorophenyl)-2-hydroxypropan-1-one**, a key intermediate and known impurity in the synthesis of Bupropion. The protocols outlined below cover sample preparation, and data acquisition for both ^1H and ^{13}C NMR spectroscopy. This guide is intended to assist researchers and scientists in the structural elucidation and purity assessment of this compound.

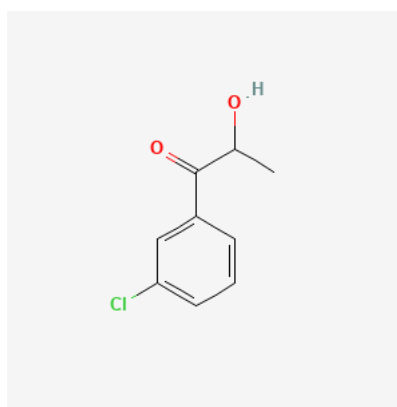
Introduction

1-(3-Chlorophenyl)-2-hydroxypropan-1-one is a significant compound in pharmaceutical synthesis, particularly recognized as "Bupropion Related Compound C" according to the United States Pharmacopeia (USP). Its chemical structure consists of a 3-chlorophenyl group attached to a hydroxypropanone backbone. The accurate characterization of this molecule is critical for quality control in drug manufacturing. NMR spectroscopy is a powerful analytical technique for the unambiguous identification and structural confirmation of organic molecules. This application note presents a standard operating procedure for the NMR analysis of **1-(3-Chlorophenyl)-2-hydroxypropan-1-one**.

Structural Information

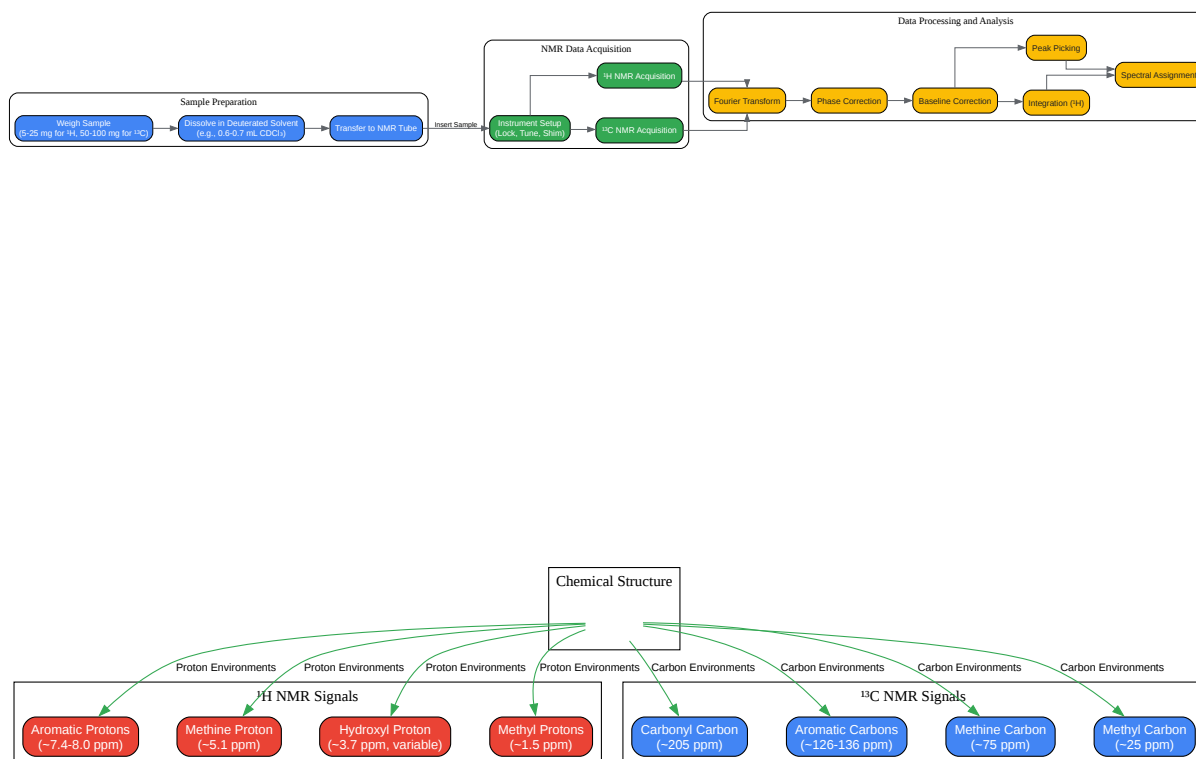
Property	Value
IUPAC Name	1-(3-chlorophenyl)-2-hydroxypropan-1-one
Synonyms	Bupropion Related Compound C
CAS Number	152943-33-4
Molecular Formula	C ₉ H ₉ ClO ₂
Molecular Weight	184.62 g/mol

Chemical Structure



Experimental Protocols

A detailed workflow for the NMR characterization is provided below. This process includes sample preparation, and data acquisition.



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